

Application Notes: Long-Term Stability of Dorsomorphin in Solution

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Compound of Interest

Compound Name: Dorsomorphin

Cat. No.: B1670891

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Dorsomorphin**, also known as Compound C, is a widely used small molecule inhibitor with dual activity. It is a potent, selective, and reversible ATP-competitive inhibitor of AMP-activated protein kinase (AMPK)[1][2][3]. Additionally, it is a well-characterized inhibitor of the Bone Morphogenetic Protein (BMP) signaling pathway, targeting the type I receptors ALK2, ALK3, and ALK6[4][5][6][7]. This dual activity makes it a valuable tool in various research areas, including stem cell differentiation, cancer biology, and metabolic studies. Given its frequent use in solution for in vitro and in vivo experiments, understanding its long-term stability is critical for ensuring experimental reproducibility and accuracy. These application notes provide a comprehensive overview of **Dorsomorphin**'s stability in common solvents, along with detailed protocols for its preparation and use.

Data Presentation: Stability of Dorsomorphin

The stability of **Dorsomorphin** is highly dependent on its form (lyophilized powder vs. solution), the solvent used, and the storage temperature. The following tables summarize the available data from various suppliers and literature.

Table 1: Stability of Lyophilized **Dorsomorphin** Powder

Storage Temperature	Duration of Stability	Special Conditions
-20°C	≥ 4 years	Hydrochloride form[8]
-20°C	3 years	Protect from light[9]
-20°C	24 months (2 years)	Desiccated[1][2][10]
-20°C	12 months	Protect from light[11]

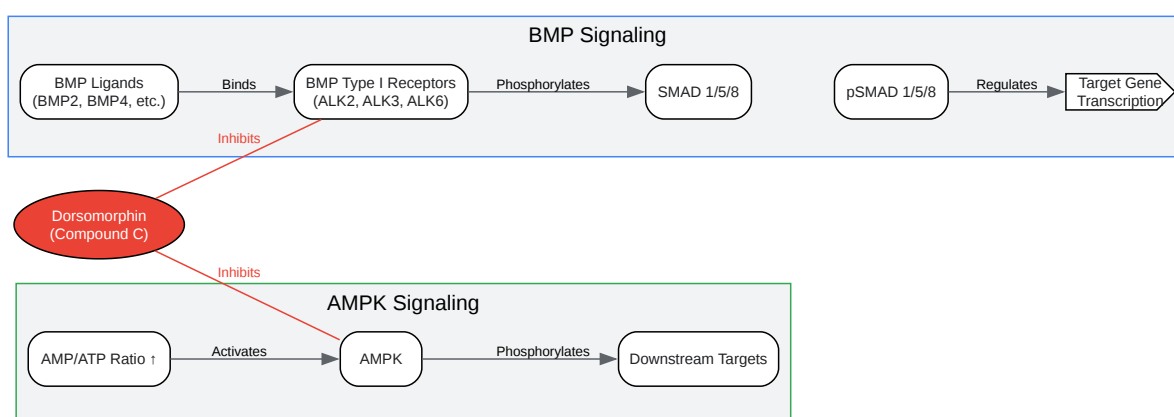
Table 2: Stability of **Dorsomorphin** in Solution

Solvent	Storage Temperature	Duration of Stability	Notes
DMSO	-80°C	Up to 2 years	Protect from light. Aliquot to avoid freeze-thaw cycles.[9] [12]
DMSO	-20°C	1 to 12 months	Recommendations vary by supplier. A conservative range is 1-3 months.[1][2][9] [12]
Aqueous Buffer	Room Temperature / 4°C	Not recommended (> 1 day)	Sparingly soluble. Prone to precipitation and degradation.[8] [10]
Ethanol	-20°C	Not specified	General recommendation is to store in aliquots at -20°C and use promptly.[11]

Signaling Pathways and Experimental Workflows

Dorsomorphin's Mechanism of Action

Dorsomorphin has two primary, well-documented inhibitory effects. It blocks the BMP signaling cascade by inhibiting the kinase activity of type I receptors (ALK2, ALK3, ALK6), which in turn prevents the phosphorylation of downstream effectors SMAD1, SMAD5, and SMAD8[5][7]. Concurrently, it inhibits AMPK, a central regulator of cellular energy homeostasis[4][6].

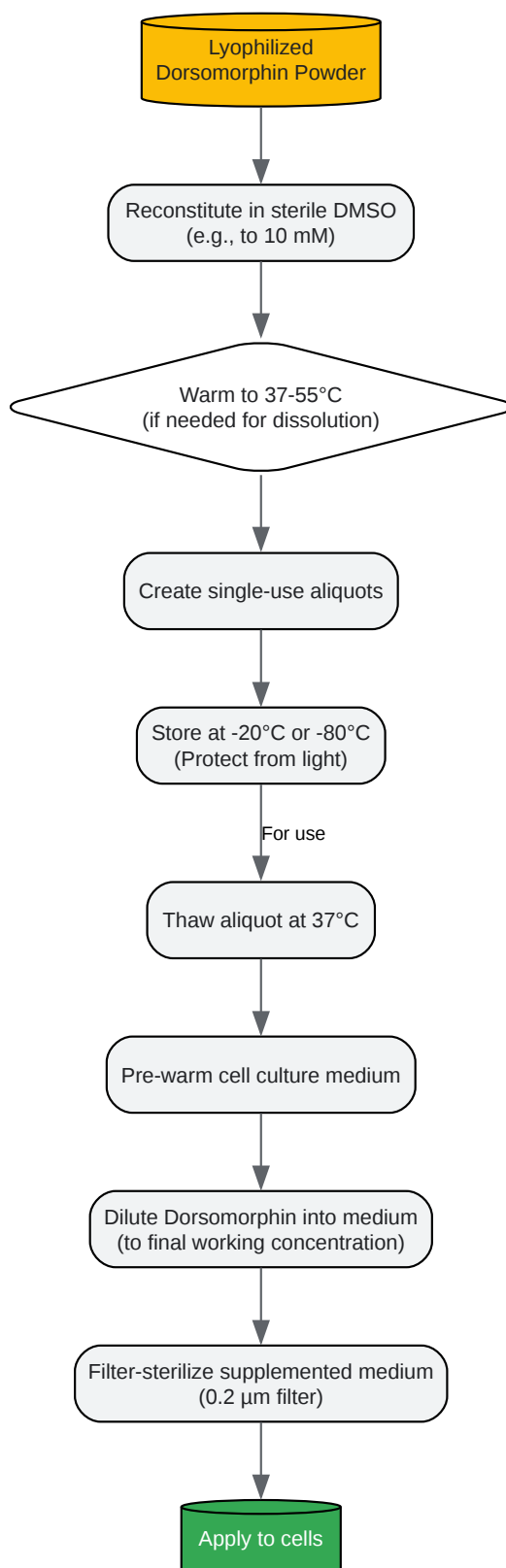


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Caption: **Dorsomorphin** inhibits both BMP and AMPK signaling pathways.

Experimental Workflow: From Powder to Cell Culture

The proper handling and preparation of **Dorsomorphin** solutions are crucial for successful experiments. The following diagram outlines the recommended workflow.



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Caption: Recommended workflow for preparing and using **Dorsomorphin**.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Dorsomorphin** Stock Solution in DMSO

This protocol describes the reconstitution of lyophilized **Dorsomorphin** to create a concentrated stock solution.

Materials:

- **Dorsomorphin** powder (e.g., 5 mg vial)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, light-protecting microcentrifuge tubes
- Water bath or incubator set to 37°C

Procedure:

- Preparation: Before opening, gently tap the vial of lyophilized **Dorsomorphin** on a hard surface to ensure all powder is at the bottom.
- Reconstitution: To prepare a 10 mM stock solution from 5 mg of **Dorsomorphin** (MW: 399.5 g/mol), add 1.25 mL of sterile DMSO to the vial[1][2].
- Solubilization: Vortex briefly. If the solution is not clear or crystals are visible, warm the vial at 37°C for 3-5 minutes to facilitate complete dissolution[5]. Some suppliers note that heating to 55°C may be necessary if crystallization occurs[13].
- Aliquoting: Once fully dissolved, dispense the stock solution into single-use, sterile, light-protecting microcentrifuge tubes. Aliquoting is critical to prevent potency loss from repeated freeze-thaw cycles[1][2][5].
- Storage: Store the aliquots at -20°C for short-to-medium term (1-3 months) or at -80°C for long-term storage (up to 2 years)[1][9][12]. Always protect from light[5].

Protocol 2: Use of **Dorsomorphin** in Cell Culture

This protocol outlines the steps for diluting the DMSO stock solution into cell culture medium for treating cells.

Materials:

- Frozen aliquot of 10 mM **Dorsomorphin** stock solution
- Pre-warmed, complete cell culture medium
- Sterile 0.2 μm low-protein binding syringe filter

Procedure:

- Thawing: Remove a single aliquot of the **Dorsomorphin** stock solution from the freezer and thaw it quickly in a 37°C water bath[5].
- Dilution: Determine the required volume of stock solution for your desired final concentration (typical working concentrations range from 0.5 μM to 20 μM)[5].
- Addition to Medium: To prevent precipitation, add the thawed **Dorsomorphin** stock directly to pre-warmed cell culture medium[5]. Do not add it to cold medium. Mix gently by pipetting or swirling.
 - Important: Ensure the final concentration of DMSO in the culture medium does not exceed a level toxic to your specific cell type, typically below 0.5%[5][14].
- Sterilization (Optional but Recommended): For sensitive applications like pluripotent stem cell culture, filter the final **Dorsomorphin**-supplemented medium through a 0.2 μm sterile, low-protein binding filter before applying it to the cells[5].
- Application: Replace the existing medium on your cells with the freshly prepared **Dorsomorphin**-containing medium. Return the cells to the incubator.

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